

An In-depth Technical Guide to 2-(4-Chlorophenyl)cyclopropanecarboxylic Acid

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Compound of Interest

Compound Name:	2-(4-Chlorophenyl)cyclopropanecarboxylic acid
CAS No.:	90940-40-2
Cat. No.:	B1346357

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Introduction

2-(4-Chlorophenyl)cyclopropanecarboxylic acid is a versatile synthetic building block whose rigid cyclopropane scaffold and substituted phenyl ring make it a valuable component in medicinal chemistry and materials science. The precise orientation of its functional groups, dictated by its stereochemistry, allows for the targeted design of molecules with specific biological activities. This guide provides an in-depth analysis of this compound, focusing on its chemical identity, synthesis, analytical characterization, and applications, particularly within the pharmaceutical industry. The insights provided herein are intended to equip researchers and drug development professionals with the foundational knowledge required to effectively utilize this compound in their work.

Part 1: Chemical Identity and Physicochemical Properties

The identity of **2-(4-Chlorophenyl)cyclopropanecarboxylic acid** is fundamentally defined by its structure, which gives rise to several stereoisomers. Each isomer possesses a unique Chemical Abstracts Service (CAS) number and distinct physicochemical properties.

CAS Numbers and Stereoisomerism

The substitution pattern on the cyclopropane ring allows for both cis and trans diastereomers. Furthermore, each of these diastereomers is chiral and exists as a pair of enantiomers.

- **Racemic Mixture:** The general CAS number 90940-40-2 often refers to an unspecified mixture of isomers[1][2].
- **Specific Stereoisomers:** For targeted drug design, enantiomerically pure forms are often required. For example, the (1S,2S) enantiomer is identified by CAS number 142793-24-6[3][4].

It is critical for researchers to specify the exact stereoisomer being used, as the biological activity and pharmacokinetic profiles of different isomers can vary significantly.

Core Molecular and Physical Data

A summary of the key physicochemical properties is presented in the table below. These values are crucial for designing experimental conditions, such as solvent selection for reactions and analytical methods.

Property	Value	Source(s)
Molecular Formula	C ₁₀ H ₉ ClO ₂	[1][3][5]
Molecular Weight	196.63 g/mol	[1][3][5]
Appearance	White to off-white solid	
Storage Temperature	2-8°C or Room Temperature, sealed and dry	[3][5]

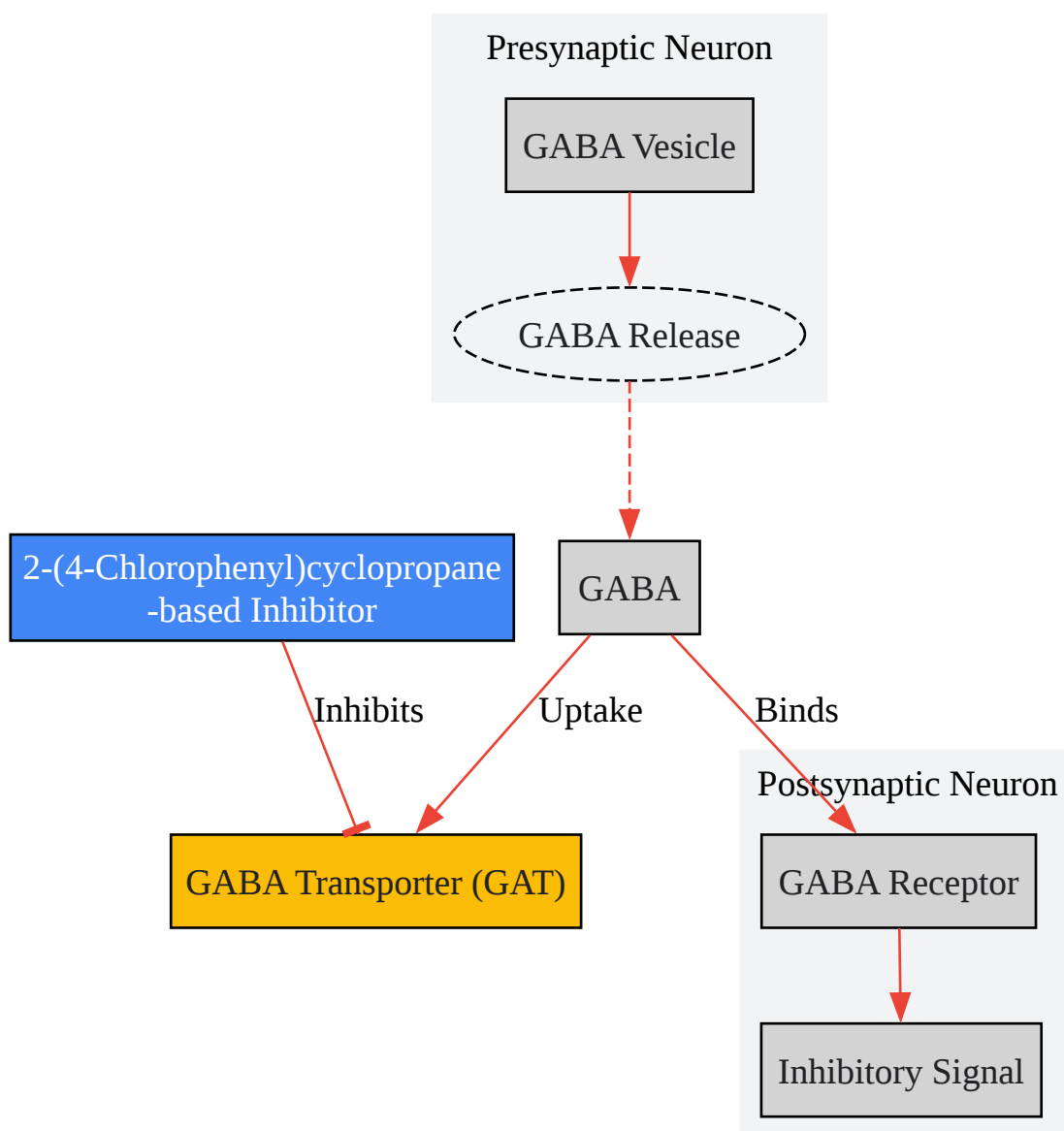
Part 2: Synthesis and Manufacturing Insights

The synthesis of **2-(4-Chlorophenyl)cyclopropanecarboxylic acid** can be approached through several routes. The choice of method often depends on the desired stereochemistry, scale, and available starting materials.

General Synthetic Approach: Cyclopropanation

A common and effective method for creating the cyclopropane ring is through a cyclopropanation reaction. This typically involves the reaction of a styrene derivative with a carbene or carbene equivalent.

A plausible synthetic route involves the reaction of 4-chlorostyrene with a diazo compound, such as ethyl diazoacetate, in the presence of a rhodium or copper catalyst. This is followed by hydrolysis of the resulting ester to yield the carboxylic acid^[1].



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Sources

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